

A Comprehensive Review of Pyridazine Synthesis Methodologies

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Compound of Interest

Compound Name: *Ethyl 4,6-dihydroxypyridazine-3-carboxylate*

CAS No.: 1352925-63-3

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This technical guide provides an in-depth overview of the core synthetic strategies for constructing the pyridazine ring, a key heterocyclic motif in medicinal chemistry and materials science. This document details the most prevalent and synthetically useful methods, including classical condensation reactions, versatile cycloaddition approaches, and modern metal-catalyzed cross-couplings. For each method, a summary of reaction conditions and reported yields is provided in tabular format, followed by detailed experimental protocols for representative transformations. Logical workflows for each synthetic strategy are illustrated using diagrams to facilitate a clear understanding of the chemical transformations.

Synthesis by Condensation of 1,4-Dicarbonyl Compounds with Hydrazines

The reaction of 1,4-dicarbonyl compounds with hydrazine or its derivatives is a foundational and widely employed method for the synthesis of pyridazines. This approach involves a double condensation reaction to form a dihydropyridazine intermediate, which can then be oxidized to

the aromatic pyridazine ring. The choice of the 1,4-dicarbonyl precursor, whether saturated or unsaturated, and the reaction conditions can be tailored to achieve a variety of substituted pyridazines.

Data Presentation: Condensation of 1,4-Dicarbonyls

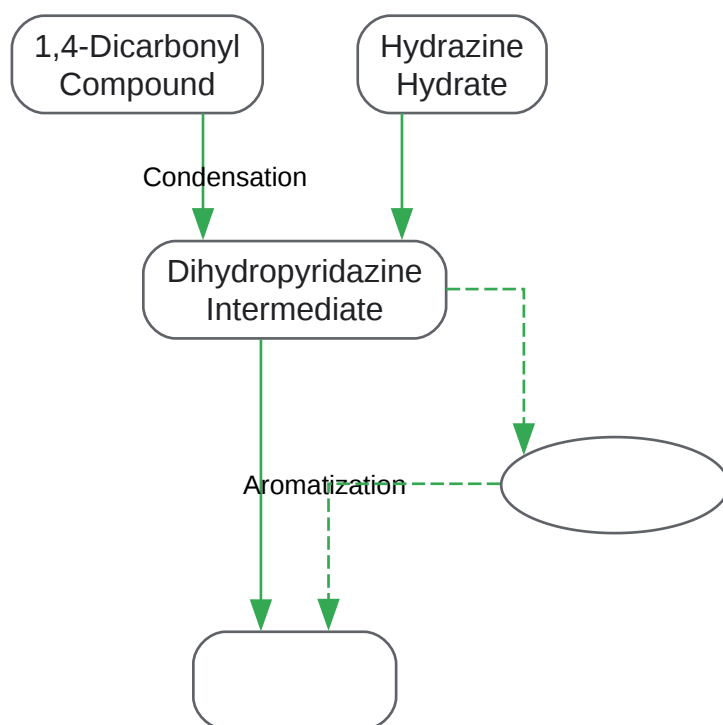
Starting Material (1,4-Dicarbonyl)	Hydrazine Derivative	Solvent	Temperature (°C)	Time (h)	Yield (%)	Reference
1,4-Diphenyl-1,4-butanedione	Hydrazine hydrate	Methanol	Reflux	24	71	[1]
1,2-Diacylcyclopentadiene (Phenyl-fulvene)	Hydrazine hydrate	Methanol	Room Temp	24	71.2	[1]
1,2-Diacylcyclopentadiene (Thienyl-fulvene)	Hydrazine hydrate	Methanol	Room Temp	24	43	[1]
1,2-Diacylcyclopentadiene (Tolyl-fulvene)	Hydrazine hydrate	Methanol	Room Temp	24	51	[1]
Maleic anhydride	Hydrazine dihydrochloride	Water	Reflux	3	High	[2]

Experimental Protocols:

Synthesis of 3,6-Diphenylpyridazine from 1,4-Diphenyl-1,4-butanedione[1]

- Materials: 1,4-Diphenyl-1,4-butanedione (1f, 250 mg, 0.9124 mmol), methanol (50 mL), hydrazine hydrate (1 mL, excess).
- Procedure:
 - Combine 1,4-diphenyl-1,4-butanedione and methanol in a 250 mL round-bottom flask.
 - Add excess hydrazine hydrate to the solution.
 - Stir the solution for 24 hours at room temperature using a magnetic stir bar.
 - After 24 hours, add 50 mL of water to the reaction mixture, which should induce the formation of a precipitate.
 - Extract the product with dichloromethane (3 x 10 mL).
 - Collect the organic layers, dry over magnesium sulfate (MgSO₄), and filter.
 - Remove the volatiles in vacuo to obtain the crude product.
- Purification: The crude product can be further purified by recrystallization or column chromatography.
- Yield: 71%

Logical Workflow: 1,4-Dicarbonyl Condensation



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Caption: General workflow for pyridazine synthesis from 1,4-dicarbonyl compounds.

Synthesis from γ -Ketoacids and Hydrazines

The reaction between γ -ketoacids or their ester analogs and hydrazine derivatives provides a direct route to pyridazin-3(2H)-ones, an important subclass of pyridazines with significant biological activity. The initial cyclocondensation reaction forms a dihydropyridazinone, which can be subsequently aromatized if desired.^{[2][3]}

Data Presentation: γ -Ketoacid Condensation

Starting Material (γ-Ketoacid/ Ester)	Hydrazine Derivative	Solvent	Temperature (°C)	Time (h)	Yield (%)	Reference
Ethyl levulinate	Hydrazine hydrate	Ethanol	Reflux	1-18	High	[3]
γ-Keto acid	Hydrazine hydrate	Ethanol	Reflux	2	75-90	[3]
Acetophenone and Pyruvic acid	Hydrazine	Acidic medium	-	-	-	[2]
Cyclic ketones and Glyoxalic acid	Hydrazine monohydrate	-	50	1	High	[4]

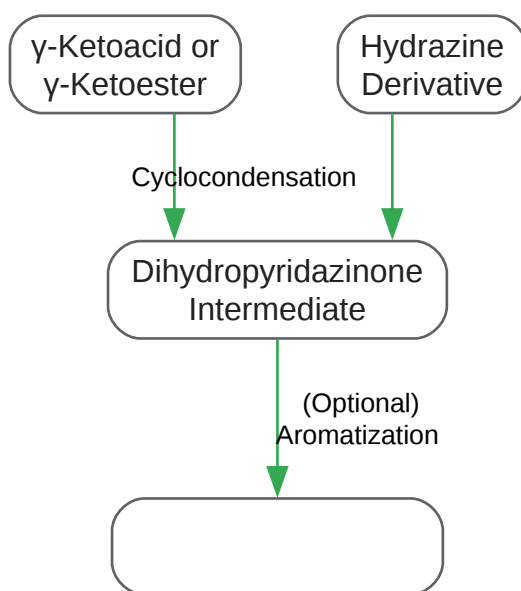
Experimental Protocols:

General Procedure for the Synthesis of Ring-Fused Pyridazin-3-ones[4]

- Materials: Cycloalkanone (50 mmol), glyoxalic acid monohydrate (4.6 g, 50 mmol), 98% hydrazine monohydrate (3.6 g, 73 mmol).
- Procedure:
 - Warm a mixture of the cycloalkanone and glyoxalic acid monohydrate at 50 °C for 5 hours with stirring.
 - Add 98% hydrazine monohydrate to the reaction mixture.
 - Stir the entire mixture at 50 °C for 1 hour.

- After cooling, filter the resulting solid and wash thoroughly with ether to give the pyridazinone product.
- Yield: High yields are reported for this one-pot procedure.

Logical Workflow: γ -Ketoacid Condensation



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Caption: Synthesis of pyridazinones from γ -ketoacids or esters.

Cycloaddition Reactions for Pyridazine Synthesis

Cycloaddition reactions offer a powerful and convergent approach to the pyridazine core, allowing for the rapid construction of complex molecular architectures. The inverse electron demand Diels-Alder (iEDDA) reaction is particularly prominent in this category.

Inverse Electron Demand Diels-Alder (iEDDA) Reaction

The iEDDA reaction typically involves an electron-deficient diene, such as a 1,2,4,5-tetrazine, reacting with an electron-rich dienophile (e.g., an alkene or alkyne). This reaction is often characterized by high regioselectivity and proceeds under mild conditions, making it suitable for a wide range of substrates, including applications in bioconjugation.^{[4][5]}

Data Presentation: iEDDA Reactions

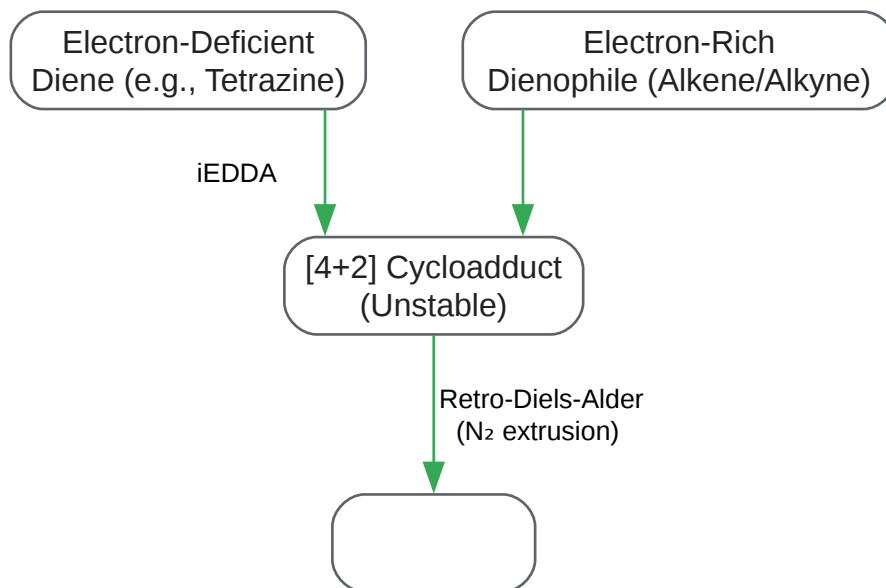
Diene	Dienophile	Solvent	Temperature (°C)	Time	Yield (%)	Reference
1,2,4,5-Tetrazine	Strained alkene	Various	Room Temp	Fast	High	[5]
1,2,3-Triazine	1-Propynylamine	-	-	-	High	[5]
3-(Alkynyl-X)-4-pyridazinecarbonitriles	Intramolecular alkyne	1,2,4-Trichlorobenzene	180	6 days	49	[6]
3-Phenyl-1,2,4,5-tetrazine	Alkynyl sulfide	Toluene	110	-	Good	[7]

Experimental Protocols:

General Procedure for Intramolecular [4+2] Cycloaddition[6]

- Materials: 3-(Alkynyl-amino)-4-pyridazinecarbonitrile (0.5 mmol), 1,2,4-trichlorobenzene (1 mL).
- Procedure:
 - Heat a solution of the 3-(alkynyl-amino)-4-pyridazinecarbonitrile in 1,2,4-trichlorobenzene to 180°C under an argon atmosphere for 6 days.
 - Remove the solvent under reduced pressure.
 - Purify the residue by column chromatography (eluent: light petroleum/ethyl acetate, 3+1) and subsequent recrystallization from n-pentane.
- Yield: 49% for the formation of 7-indolinecarbonitrile.

Logical Workflow: iEDDA Reaction



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Caption: The inverse electron demand Diels-Alder (iEDDA) pathway to pyridazines.

Metal-Catalyzed Synthesis of Pyridazines

Modern synthetic methodologies have introduced metal-catalyzed cross-coupling reactions as a powerful tool for the synthesis and functionalization of the pyridazine ring. Palladium-catalyzed reactions, such as the Suzuki-Miyaura coupling, are particularly valuable for creating carbon-carbon bonds and introducing a wide range of substituents onto a pre-existing pyridazine core.^{[8][9][10]}

Data Presentation: Palladium-Catalyzed Cross-Coupling

Pyridazine Substrate	Coupling Partner	Catalyst	Base	Solvent	Temperature (°C)	Time (h)	Yield (%)	Reference
3-Bromo-6-(thiophen-2-yl)pyridazine	(Hetero)arylboronic acid	Pd(PPh ₃) ₄	K ₂ CO ₃	Toluene/Ethanol/H ₂ O	90	12	60-85	[10]
Chloro-substituted pyridazines	Arylboronic acids	Pd(PPh ₃) ₂ Cl ₂	Na ₂ CO ₃ (1M aq.)	1,4-Dioxane	Reflux	8	up to 69	[11]
Phenyl rings with functional groups	Internal alkynes	PdCl ₂ , P(O-Tolyl) ₃	nBu ₃ N	DMF	90	-	-	[1]

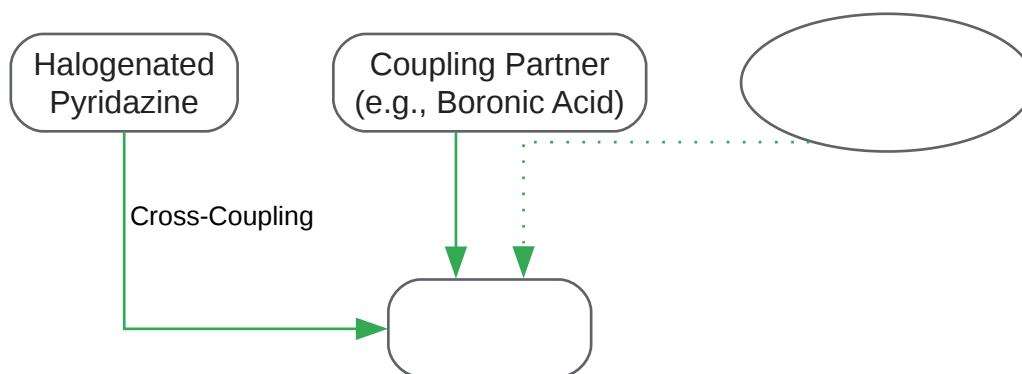
Experimental Protocols:

Typical Procedure for Suzuki-Miyaura Cross-Coupling[11]

- Materials: Heteroaryl halide (0.9 equiv), pyridylboronic acid (1.0 equiv), bis(triphenylphosphino)palladium dichloride (Pd[PPh₃]₂Cl₂, ca. 5 mol %), degassed 1,4-dioxane, degassed aqueous sodium carbonate solution (1 M, 3.0 equiv).
- Procedure:
 - Sequentially add the boronic acid, the aryl halide, and the palladium catalyst to degassed 1,4-dioxane.

- Stir the mixture at 20 °C for 30 minutes.
- Add the degassed aqueous sodium carbonate solution.
- Heat the reaction mixture under argon at reflux for 8 hours.
- Remove the solvent in vacuo.
- Add ethyl acetate, and wash the organic layer with brine.
- Separate and dry the organic layer over MgSO₄.
- Purification: Purify the crude product by chromatography on a silica gel column.

Logical Workflow: Metal-Catalyzed Cross-Coupling



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Caption: Palladium-catalyzed cross-coupling for pyridazine functionalization.

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References

- [1. digitalcommons.liberty.edu](https://digitalcommons.liberty.edu) [digitalcommons.liberty.edu]

- [2. iglobaljournal.com \[iglobaljournal.com\]](#)
- [3. Redirecting \[linkinghub.elsevier.com\]](#)
- [4. Inverse-Electron-Demand Diels-Alder Reactions for the Synthesis of Pyridazines on DNA - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [5. Synthesis of Pyridazine Derivatives via Aza-Diels-Alder Reactions of 1,2,3-Triazine Derivatives and 1-Propynylamines \[organic-chemistry.org\]](#)
- [6. mdpi.com \[mdpi.com\]](#)
- [7. Regioselective pyridazine synthesis from tetrazines and alkynyl sulfides - Organic Chemistry Frontiers \(RSC Publishing\) DOI:10.1039/D4QO01286K \[pubs.rsc.org\]](#)
- [8. Synthesis of Pyridazine Derivatives by Suzuki-Miyaura Cross-Coupling Reaction and Evaluation of Their Optical and Elect... \[ouci.dntb.gov.ua\]](#)
- [9. researchgate.net \[researchgate.net\]](#)
- [10. Synthesis of Pyridazine Derivatives by Suzuki-Miyaura Cross-Coupling Reaction and Evaluation of Their Optical and Electronic Properties through Experimental and Theoretical Studies - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [11. pubs.acs.org \[pubs.acs.org\]](#)
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